

Solubility Profile of p-(Bromomethyl)acetophenone: A Technical Guide

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Compound of Interest

Compound Name:	1-(4-(Bromomethyl)phenyl)ethanone
Cat. No.:	B1269815

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This technical guide provides a detailed overview of the solubility of p-(bromomethyl)acetophenone (CAS No: 51229-51-7), a key intermediate in organic synthesis. Understanding the solubility of this compound is crucial for its effective use in reaction chemistry, purification, and formulation development. This document presents available solubility data, a comprehensive experimental protocol for solubility determination, and a logical workflow for assessing solubility.

Quantitative and Qualitative Solubility Data

The solubility of p-(bromomethyl)acetophenone has been characterized in various solvents. The following table summarizes the available quantitative and qualitative data. It is important to note that much of the publicly available quantitative data is based on computational predictions.

Solvent	Chemical Formula	Solvent Type	Solubility	Temperature (°C)	Data Type
Water	H ₂ O	Polar Protic	0.66 g/L[1][2]	25	Calculated
Water	H ₂ O	Polar Protic	1.1 mg/mL	Not Specified	Calculated[3]
Chloroform	CHCl ₃	Polar Aprotic	Slightly Soluble	Not Specified	Qualitative[4]
Methanol	CH ₃ OH	Polar Protic	Slightly Soluble	Not Specified	Qualitative[4]

Experimental Protocol for Solubility Determination

The following is a standard laboratory procedure for determining the solubility of a solid compound like p-(bromomethyl)acetophenone in a given solvent. This method, often referred to as the isothermal equilibrium method, involves saturating a solvent with the solute and then quantifying the dissolved amount.

Materials and Equipment:

- p-(Bromomethyl)acetophenone (solid)
- Selected solvents (e.g., water, ethanol, acetone, ethyl acetate, dichloromethane, toluene, hexane)
- Analytical balance (± 0.1 mg accuracy)
- Vials with screw caps or sealed test tubes
- Constant temperature bath or shaker with temperature control
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μ m PTFE or appropriate material)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

- Spatula and weighing paper

Procedure:

- Preparation of Supersaturated Solutions:

- Add an excess amount of p-(bromomethyl)acetophenone to a series of vials, each containing a known volume (e.g., 5.0 mL) of a different solvent. An "excess amount" means adding enough solid so that undissolved particles are clearly visible after initial mixing.

- Securely cap the vials to prevent solvent evaporation.

- Equilibration:

- Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).

- Agitate the mixtures for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached. The system is at equilibrium when the concentration of the dissolved solute remains constant over time.

- Sample Collection and Filtration:

- After equilibration, allow the vials to stand undisturbed in the temperature bath for at least 2 hours to let the undissolved solid settle.

- Carefully draw a sample from the clear supernatant of each vial using a pipette or syringe.

- Immediately filter the sample through a syringe filter into a clean, dry vial to remove any undissolved microparticles. This step is critical to avoid overestimation of solubility.

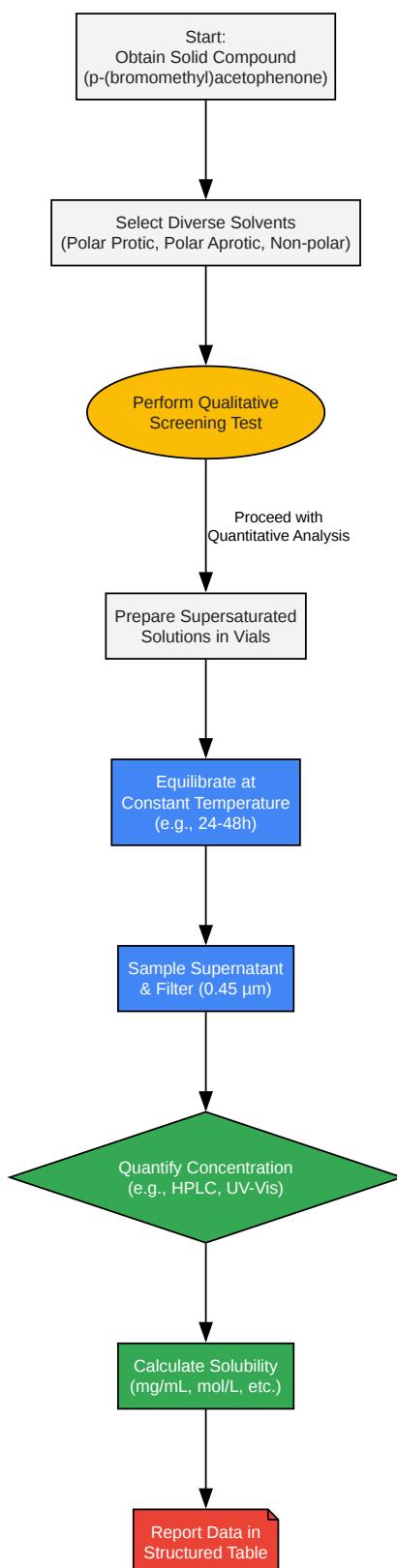
- Quantification:

- Accurately dilute a known volume of the clear, filtered sample with the same solvent used for dissolution. The dilution factor will depend on the expected concentration and the linear range of the analytical method.

- Analyze the diluted sample using a pre-calibrated analytical method (e.g., HPLC or UV-Vis spectrophotometry) to determine the concentration of p-(bromomethyl)acetophenone.
- A calibration curve should be prepared using standard solutions of known concentrations of p-(bromomethyl)acetophenone in the same solvent.
- Calculation of Solubility:
 - Calculate the concentration in the undiluted saturated solution by multiplying the measured concentration of the diluted sample by the dilution factor.
 - Express the solubility in appropriate units, such as g/100 mL, mg/mL, or molarity (mol/L).

Logical Workflow for Solubility Assessment

The following diagram illustrates a typical workflow for assessing the solubility of a new compound. This systematic approach ensures a comprehensive understanding of its solubility characteristics across a range of solvent polarities.

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Caption: Logical workflow for experimental solubility determination.

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